

An In-depth Technical Guide to 4-Isopropylbenzonitrile

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Compound of Interest

Compound Name: 4-Isopropylbenzonitrile

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This guide provides a comprehensive overview of the core physicochemical properties of **4-isopropylbenzonitrile**, detailed experimental protocols for its synthesis, and methods for its characterization.

Core Properties of 4-Isopropylbenzonitrile

4-Isopropylbenzonitrile, also known as 4-cyanocumene, is an organic compound with a distinct molecular structure valuable in various research and development applications.

Property	Data	Reference
Molecular Formula	C ₁₀ H ₁₁ N	[1][2][3][4][5]
Molecular Weight	145.20 g/mol	[2][3]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	229 - 231 °C	[1]
CAS Number	13816-33-6	[1][2][3]

Synthesis of 4-Isopropylbenzonitrile

A common and effective method for the synthesis of **4-isopropylbenzonitrile** involves the conversion of 4-isopropylbenzaldehyde to the corresponding nitrile. This is typically achieved through a two-step process involving the formation of an oxime intermediate, followed by dehydration.

Step 1: Synthesis of 4-Isopropylbenzaldehyde Oxime

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, dissolve 10.0 g of 4-isopropylbenzaldehyde in 100 mL of ethanol.
- **Addition of Reagents:** To this solution, add a solution of 7.0 g of hydroxylamine hydrochloride and 10.0 g of sodium acetate in 50 mL of water.
- **Reaction Conditions:** Stir the resulting mixture at room temperature for 1-2 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** Once the reaction is complete, pour the mixture into 200 mL of cold water. The 4-isopropylbenzaldehyde oxime will precipitate as a solid.
- **Purification:** Collect the solid by vacuum filtration, wash with cold water, and dry under vacuum. The crude product can be recrystallized from ethanol/water to yield the pure oxime.

Step 2: Dehydration of 4-Isopropylbenzaldehyde Oxime to **4-Isopropylbenzonitrile**

- **Reaction Setup:** In a round-bottom flask fitted with a reflux condenser and a calcium chloride guard tube, place 10.0 g of the dried 4-isopropylbenzaldehyde oxime.
- **Addition of Dehydrating Agent:** Add 20 mL of acetic anhydride to the flask.
- **Reaction Conditions:** Gently heat the mixture to reflux for 1-2 hours.
- **Work-up:** After cooling to room temperature, carefully pour the reaction mixture onto crushed ice with stirring.
- **Extraction:** Extract the aqueous mixture with diethyl ether (3 x 50 mL).
- **Washing:** Combine the organic extracts and wash successively with saturated sodium bicarbonate solution (until effervescence ceases) and then with brine.

- **Drying and Solvent Removal:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude **4-isopropylbenzonitrile** can be purified by vacuum distillation to yield a colorless liquid.

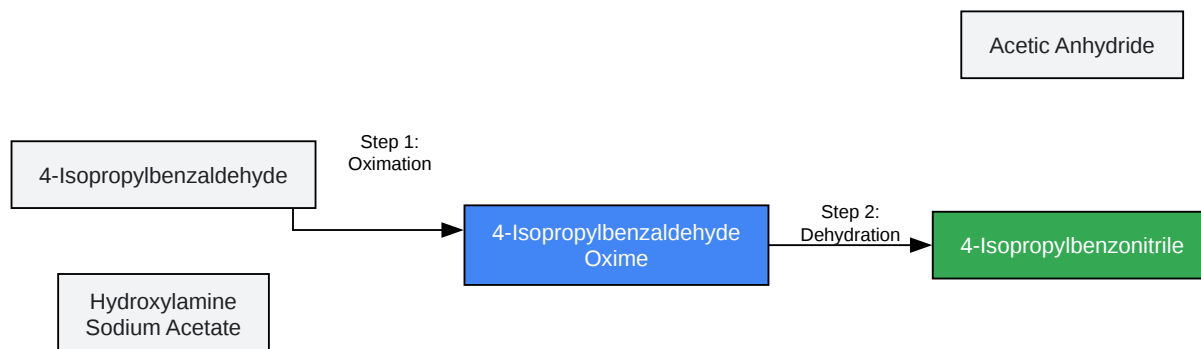
Analytical Characterization

The identity and purity of the synthesized **4-isopropylbenzonitrile** can be confirmed using various analytical techniques.

- **Gas Chromatography-Mass Spectrometry (GC-MS):** This technique is ideal for assessing the purity of the volatile compound and confirming its molecular weight. The mass spectrum will show a molecular ion peak corresponding to the molecular weight of **4-isopropylbenzonitrile** ($m/z = 145$).
- **Infrared (IR) Spectroscopy:** The IR spectrum will exhibit a characteristic strong absorption band for the nitrile group ($C\equiv N$) at approximately 2230 cm^{-1} .
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Both ^1H and ^{13}C NMR spectroscopy can be used to confirm the structure of the molecule by analyzing the chemical shifts and coupling constants of the protons and carbons in the isopropyl and benzonitrile moieties.

Synthetic Workflow

The following diagram illustrates the logical workflow for the synthesis of **4-isopropylbenzonitrile** from 4-isopropylbenzaldehyde.



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Caption: Synthesis of **4-Isopropylbenzonitrile**.

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